

Technical Support Center: Optimizing 8-Azidoadenosine Concentration for Cell Culture

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Compound of Interest

Compound Name: 8-Azidoadenosine

CAS No.: 15830-80-5

Cat. No.: B1199740

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Welcome to the technical support center for **8-Azidoadenosine** (8-N3-Ado). This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical and practical advice on utilizing 8-N3-Ado in cell culture experiments. Here, we move beyond simple protocols to explain the causality behind experimental choices, ensuring your experiments are both successful and robust.

Section 1: Foundational Principles

What is 8-Azidoadenosine?

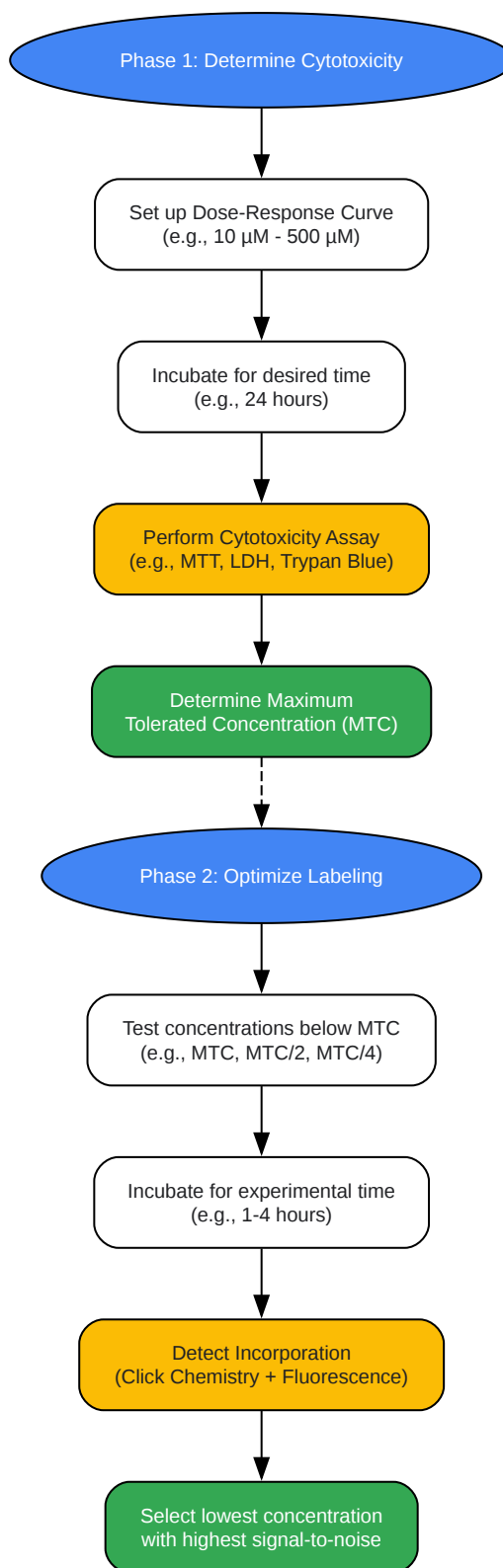
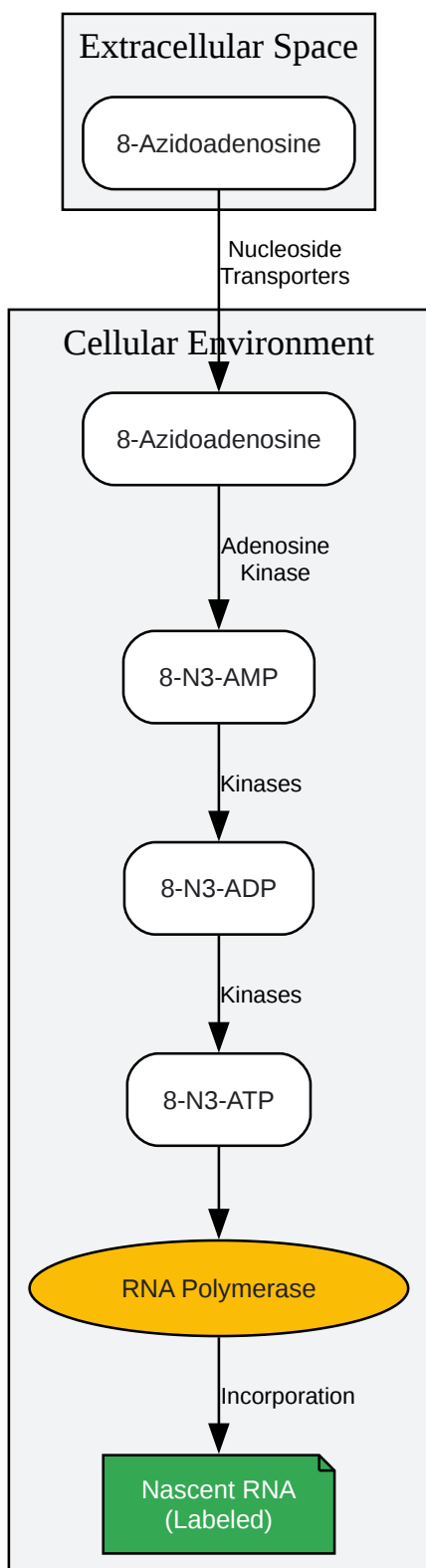
8-Azidoadenosine is a photo-reactive and chemically-addressable analog of adenosine. It is widely used in two primary types of applications:

- **Photoaffinity Labeling (PAL):** The azido group (-N₃) on the C8 position of the purine ring is photo-reactive. Upon irradiation with UV light (typically 254 nm), it forms a highly reactive nitrene intermediate that can covalently crosslink to interacting molecules, such as proteins or nucleic acids, within close proximity.[1][2][3] This makes it an invaluable tool for identifying and characterizing ATP/adenosine-binding proteins and RNA-binding proteins.[3][4][5]

- Metabolic Labeling & Bioorthogonal Chemistry: While less common than other azido-nucleosides for this purpose, **8-azidoadenosine** can be metabolized by cells and incorporated into newly synthesized RNA. The azide group then serves as a chemical handle for bioorthogonal "click" chemistry reactions, such as the Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).[6][7] This allows for the specific detection, enrichment, or imaging of newly transcribed RNA without the need for radioactivity.[6][8]

Mechanism of Action and Cellular Uptake

For metabolic labeling, **8-Azidoadenosine** enters the cell and is phosphorylated by cellular kinases to form 8-Azido-ATP.[9] This analog can then be utilized by RNA polymerases for incorporation into nascent RNA transcripts.[10] For photoaffinity labeling, the **8-azidoadenosine** analog (often 8-N3-ATP) is typically introduced to cell lysates or purified protein systems, where it binds to adenosine/ATP binding sites.



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